

# A Comparative Guide to the Bioassay Validation of Tryptamine

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## Compound of Interest

Compound Name: 2-(Indolin-3-yl)ethanamine

Cat. No.: B179836

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This guide provides an objective comparison of bioassay results for **2-(Indolin-3-yl)ethanamine**, commonly known as tryptamine. Tryptamine and its derivatives are of significant interest in neuroscience and pharmacology due to their interaction with serotonin receptors, particularly the 5-HT<sub>2A</sub> receptor, which mediates their psychoactive effects. This document summarizes key in vitro and in vivo bioassay data, details the experimental protocols used to obtain this data, and visualizes the underlying biological and experimental workflows.

## Quantitative Bioassay Data Comparison

The following tables summarize the quantitative data from key bioassays used to characterize the interaction of tryptamine and its analogs with the 5-HT<sub>2A</sub> receptor.

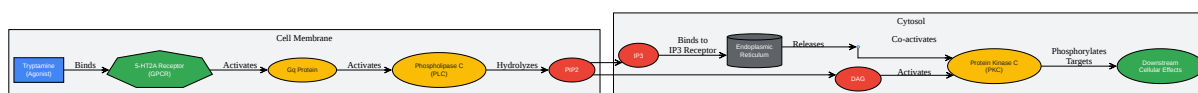
Compound	Bioassay Type	Species	Receptor	Key Parameter	Value	Reference
Tryptamine	Radioligand Binding	-	5-HT <sub>2A</sub>	K <sub>i</sub> (nM)	>10,000	[1][2]
Calcium Mobilization	Human	5-HT <sub>2A</sub>	EC <sub>50</sub> (nM)	7.36 ± 0.56	[3]	
Head-Twitch Response	Mouse	5-HT <sub>2A</sub>	ED <sub>50</sub> (mg/kg)	Data not available		
N,N-Dimethyltryptamine (DMT)	Radioligand Binding	-	5-HT <sub>2A</sub>	K <sub>i</sub> (nM)	108	[1][2]
Calcium Mobilization	Human	5-HT <sub>2A</sub>	EC <sub>50</sub> (nM)	2,239	[4]	
Head-Twitch Response	Mouse	5-HT <sub>2A</sub>	ED <sub>50</sub> (mg/kg)	~3.0	[5][6]	
Psilocin (4-HO-DMT)	Radioligand Binding	-	5-HT <sub>2A</sub>	K <sub>i</sub> (nM)	40	[1][2]
Calcium Mobilization	Human	5-HT <sub>2A</sub>	EC <sub>50</sub> (nM)	Data not available		
Head-Twitch Response	Mouse	5-HT <sub>2A</sub>	ED <sub>50</sub> (mg/kg)	~1.0-3.0		
5-MeO-DMT	Radioligand Binding	-	5-HT <sub>2A</sub>	K <sub>i</sub> (nM)	61.5	[1][2]

Calcium Mobilization	Human	5-HT <sub>2A</sub>	EC <sub>50</sub> (nM)	741	[4]
Head-Twitch Response	Mouse	5-HT <sub>2A</sub>	ED <sub>50</sub> (mg/kg)	~3.0	[7]

Note:  $K_i$  (inhibitory constant) from radioligand binding assays indicates the affinity of a compound for a receptor; a lower  $K_i$  value signifies a higher affinity.  $EC_{50}$  (half-maximal effective concentration) from functional assays like calcium mobilization indicates the potency of a compound to elicit a response; a lower  $EC_{50}$  value signifies higher potency.  $ED_{50}$  (median effective dose) from in vivo assays like the head-twitch response indicates the dose required to produce an effect in 50% of the population.

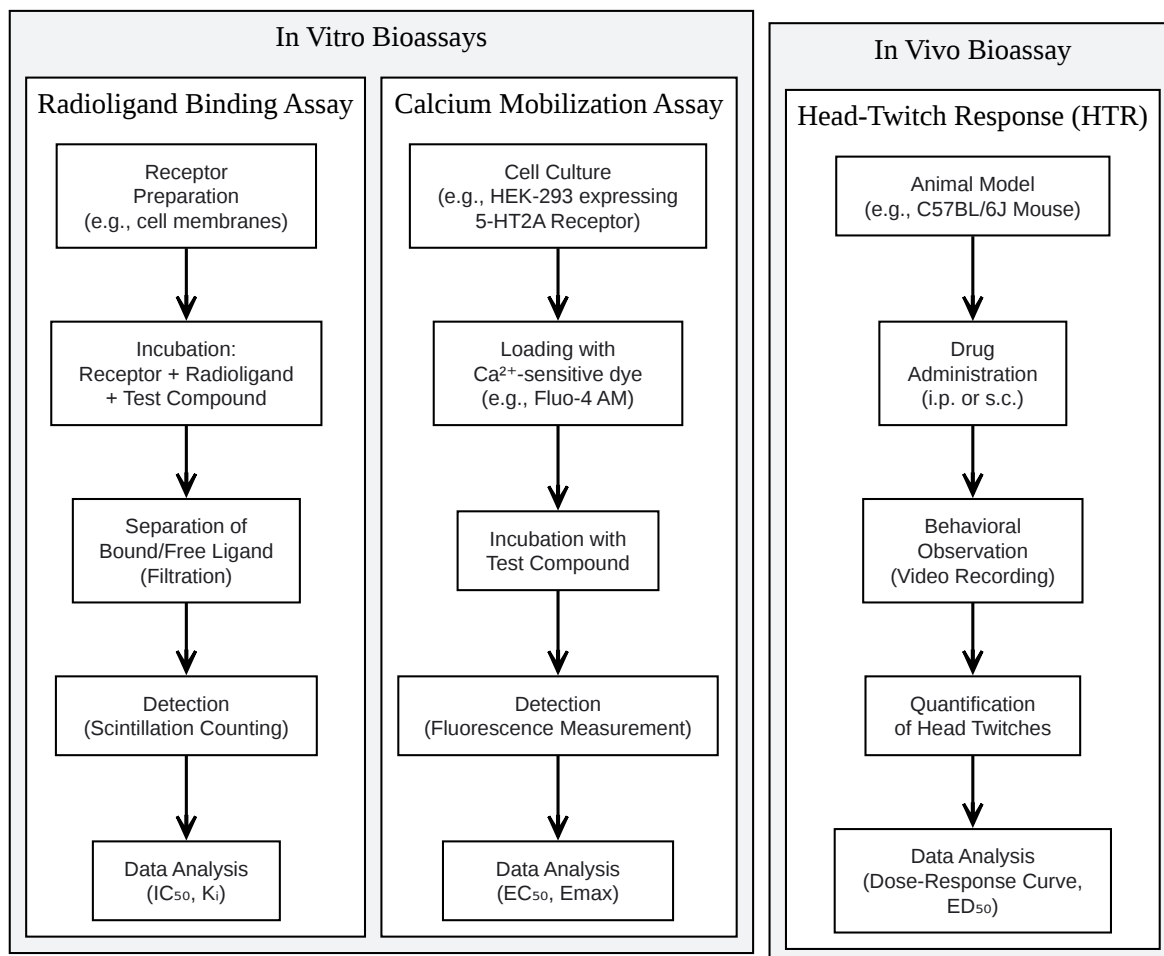
## Signaling Pathway and Experimental Workflows

To understand the context of these bioassays, the following diagrams illustrate the key signaling pathway and general experimental workflows.



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### 5-HT<sub>2A</sub> Receptor Gq Signaling Pathway.



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